

R-96544 Technical Support Center: Solubility and Handling Guide

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Compound of Interest

Compound Name: R-96544

Cat. No.: B1246370

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility of **R-96544** in DMSO and water. It includes detailed protocols, troubleshooting advice for common experimental issues, and frequently asked questions.

R-96544 Solubility Data

R-96544 hydrochloride demonstrates high solubility in both dimethyl sulfoxide (DMSO) and water. The following table summarizes the quantitative solubility data for this compound.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
Water	100	39.19
DMSO	100	39.19

Note: This data is based on a molecular weight of 391.94 g/mol for **R-96544** hydrochloride. Batch-specific molecular weights may vary, so it is crucial to refer to the Certificate of Analysis for precise calculations.

Experimental Protocols

Preparing a 100 mM Stock Solution in DMSO or Water

This protocol outlines the steps to prepare a 100 mM stock solution of **R-96544** hydrochloride.

Materials:

- **R-96544** hydrochloride powder
- Anhydrous DMSO or sterile, purified water
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated precision balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibrate the Compound:** Before opening, allow the vial of **R-96544** hydrochloride to equilibrate to room temperature for at least 60 minutes. This prevents condensation from forming on the compound.^[1]
- **Weigh the Compound:** In a suitable weighing vessel, carefully weigh the desired amount of **R-96544** hydrochloride. For example, to prepare 1 mL of a 100 mM solution, you would need 39.19 mg of the compound (assuming a molecular weight of 391.94 g/mol).
- **Add Solvent:** Add the appropriate volume of DMSO or water to the vial containing the weighed compound.
- **Dissolve the Compound:** Securely cap the vial and vortex thoroughly until the compound is completely dissolved. If the compound does not dissolve readily, brief sonication in a water bath may be used to facilitate dissolution.
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any particulate matter.

- **Storage:** If not for immediate use, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store the aliquots in tightly sealed vials at -20°C for up to one month.^[1] For long-term storage of the solid compound, keep it at room temperature in a tightly sealed vial.

Troubleshooting and FAQs

This section addresses common questions and issues that may arise when working with **R-96544**.

Q1: My **R-96544** hydrochloride is not dissolving at 100 mM, even with vortexing. What should I do?

A1: If you encounter difficulty dissolving **R-96544**, consider the following troubleshooting steps:

- **Gentle Warming:** Warm the solution briefly in a water bath (37°C). Do not overheat, as this could degrade the compound.
- **Sonication:** Use a bath sonicator for 5-10 minutes to break up any clumps and increase the surface area of the powder.
- **pH Adjustment (for aqueous solutions):** Although **R-96544** hydrochloride is a salt and should be readily soluble in water, ensuring the pH of your water is near neutral can be beneficial.

Q2: Can I store my **R-96544** stock solution at 4°C?

A2: For short-term storage (a few days), 4°C may be acceptable, but for longer-term storage (up to one month), it is recommended to store aliquots at -20°C to minimize degradation.^[1] Always use tightly sealed vials to prevent evaporation and contamination.

Q3: Is it necessary to use the batch-specific molecular weight for my calculations?

A3: Yes, it is highly recommended. The degree of hydration can vary between batches, which will affect the molecular weight. Using the batch-specific molecular weight provided on the Certificate of Analysis will ensure the accuracy of your stock solution's concentration.

Q4: How long is the solid **R-96544** hydrochloride stable?

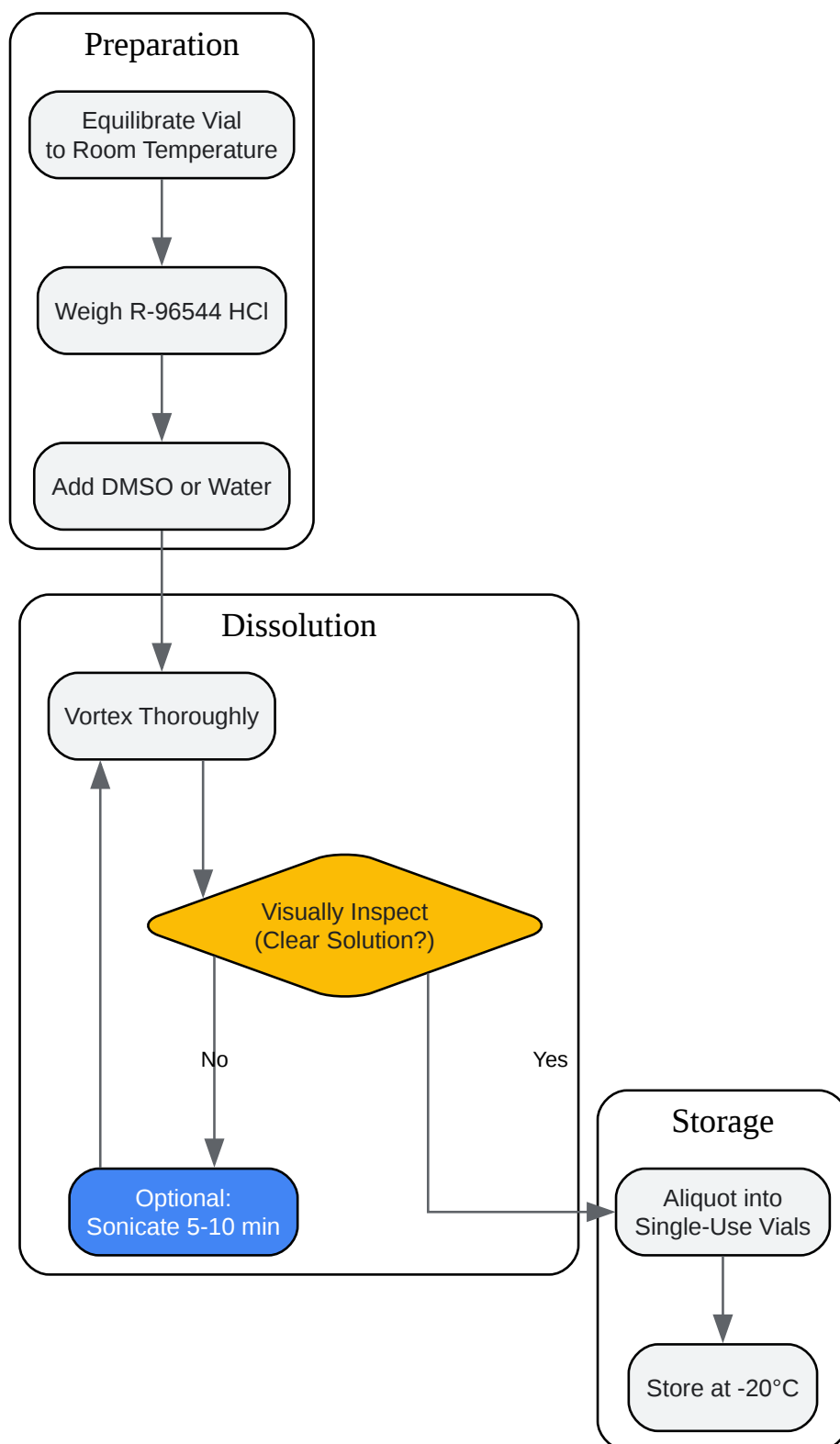
A4: When stored as recommended (at room temperature in a tightly sealed vial), the solid compound can be stored for up to 6 months.[\[1\]](#)

Q5: Can I prepare a stock solution at a concentration higher than 100 mM?

A5: The reported maximum solubility is 100 mM.[\[2\]](#) Attempting to prepare a more concentrated solution may result in an unsaturated solution or precipitation of the compound. It is advisable to work within the specified solubility limits.

Visual Guides

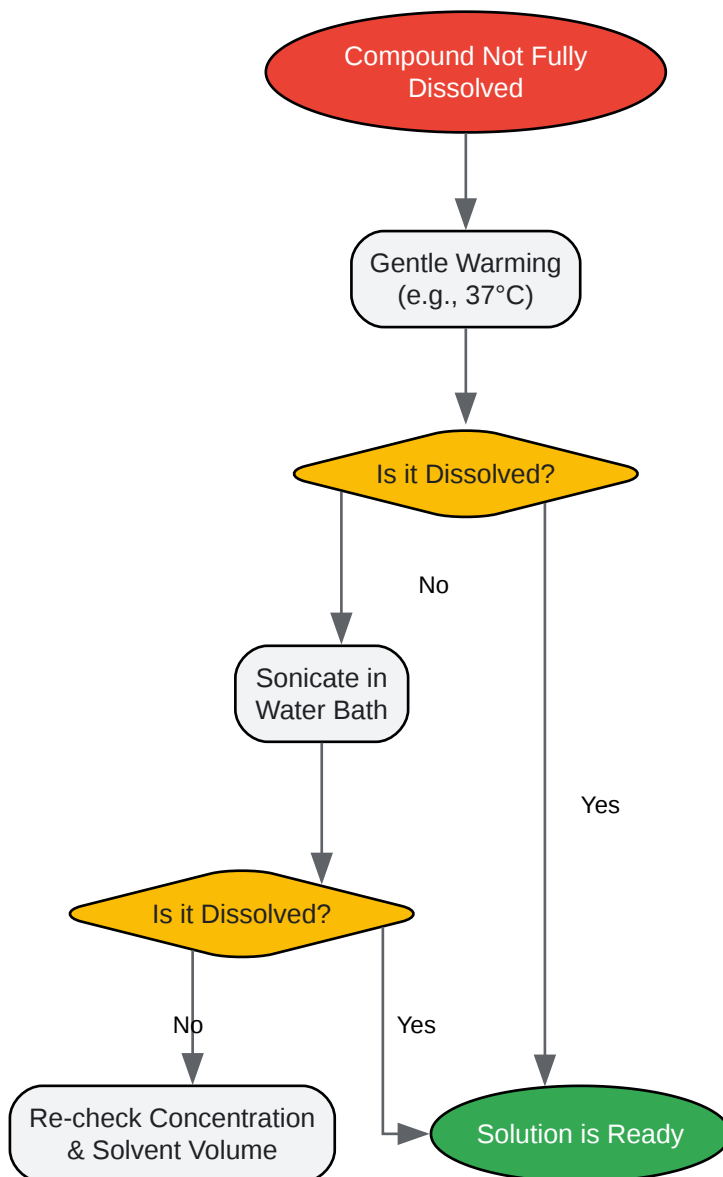
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a stock solution of **R-96544** hydrochloride.

Troubleshooting Logic for Solubility Issues



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Caption: Decision-making workflow for troubleshooting **R-96544** solubility problems.

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References

- [1. Stability and Storage | Tocris Bioscience \[tocris.com\]](#)
- [2. R-96544 hydrochloride | 5-HT2A Receptors | Tocris Bioscience \[tocris.com\]](#)
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